

Application Note: Ultrasound-Assisted Extraction of Diuron from Plant Tissues

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Compound of Interest

Compound Name: 3-(3,5-Dichlorophenyl)-1,1-dimethylurea

CAS No.: 10290-38-7

Cat. No.: B078818

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Abstract

This application note provides a comprehensive guide to the principles, optimization, and practical application of Ultrasound-Assisted Extraction (UAE) for the quantitative analysis of the herbicide Diuron in plant tissues. Diuron, a substituted urea herbicide, is widely used in agriculture, making its monitoring in crops and the environment crucial for food safety and ecological assessment.[1][2] Traditional extraction methods often involve lengthy procedures and significant solvent consumption.[3] UAE presents a rapid, efficient, and environmentally friendly alternative, leveraging high-frequency sound waves to enhance analyte recovery.[4][5] This document details the fundamental mechanism of UAE, critical experimental parameters, a step-by-step protocol for sample preparation and extraction, and essential method validation criteria to ensure data integrity and reliability.

The Scientific Principles of Ultrasound-Assisted Extraction (UAE)

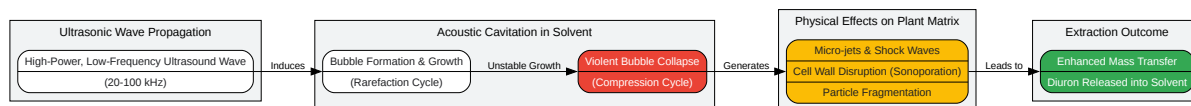
Understanding the mechanism of UAE is fundamental to its effective application and optimization. The process is driven by acoustic cavitation, a phenomenon initiated when high-power, low-frequency ultrasound waves (typically 20-100 kHz) pass through a liquid solvent.[\[5\]](#)[\[6\]](#)

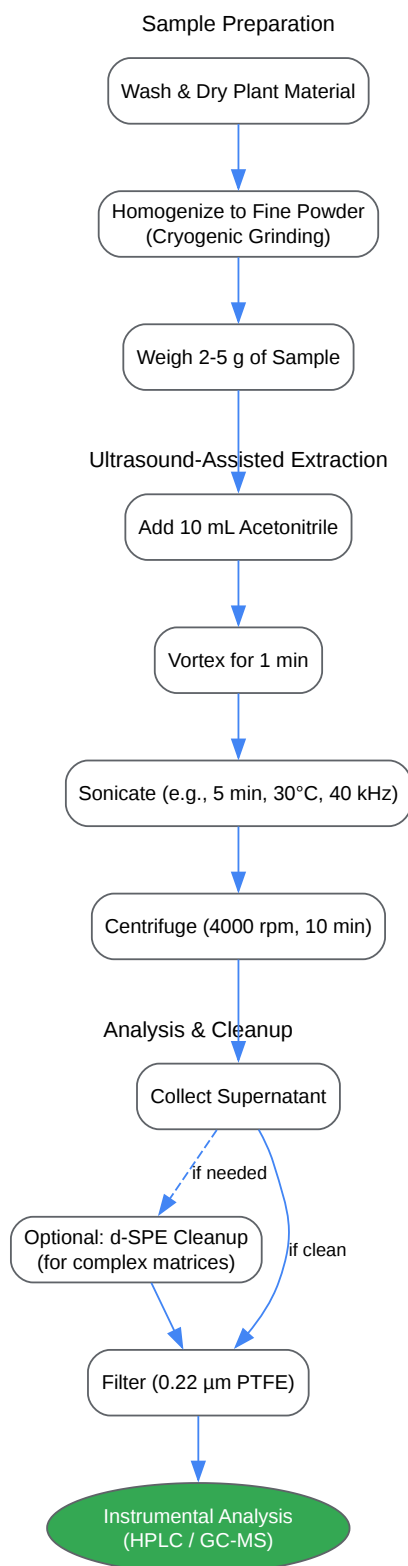
1.1 The Mechanism of Acoustic Cavitation Ultrasonic waves create alternating cycles of high and low pressure in the solvent. During the low-pressure (rarefaction) cycle, microscopic bubbles, or "cavities," form and grow.[\[5\]](#) In the subsequent high-pressure (compression) cycle, these bubbles become unstable and violently collapse. This implosion generates immense localized energy, producing transient hot spots with temperatures up to 5000 K, pressures around 1000 atm, and powerful micro-jets and shock waves.[\[4\]](#)[\[6\]](#)

1.2 Impact on Plant Tissue Matrices The intense physical forces generated during cavitation are responsible for the enhanced extraction efficiency from complex plant matrices. The primary effects include:

- **Fragmentation and Erosion:** The shock waves and inter-particle collisions break down the sample's particle size, increasing the surface area available for solvent contact.[\[3\]](#)[\[5\]](#)
- **Sonoporation:** The ultrasonic waves create pores and disrupt cell walls and membranes, facilitating the release of intracellular contents, including the target analyte, Diuron.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Enhanced Mass Transfer:** The turbulence and micro-streaming caused by cavitation improve solvent penetration into the plant tissue and accelerate the diffusion of the extracted analyte from the solid matrix into the bulk solvent.[\[5\]](#)[\[6\]](#)

This combination of mechanical effects significantly accelerates the extraction process, leading to higher yields in shorter times compared to conventional methods.[\[4\]](#)





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